

Comprehensive Characterization of 2-(4-Methoxypyridin-3-yl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(4-Methoxypyridin-3-yl)ethan-1-ol

Cat. No.: B13267651

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CAS Registry Number: 1877970-97-2 Molecular Formula: C₈H₁₁NO₂ Molecular Weight: 153.18 g/mol [\[1\]](#)

Executive Summary

2-(4-Methoxypyridin-3-yl)ethan-1-ol is a functionalized pyridine derivative characterized by a 3,4-disubstitution pattern.[\[1\]](#) It serves as a critical "heterocyclic scaffold" in medicinal chemistry, particularly for the synthesis of kinase inhibitors, GPCR modulators (e.g., LPA1 antagonists), and calcium channel blockers. Its amphiphilic nature—combining a basic pyridine nitrogen, a lipophilic methoxy group, and a polar hydroxyethyl tail—makes it a versatile intermediate for fragment-based drug design (FBDD).

Molecular Identity & Structural Analysis

The molecule consists of a pyridine ring substituted at the C4 position with a methoxy group and at the C3 position with a 2-hydroxyethyl chain.

Property	Detail
IUPAC Name	2-(4-Methoxypyridin-3-yl)ethan-1-ol
Synonyms	3-(2-Hydroxyethyl)-4-methoxypyridine; 4-Methoxy-3-pyridineethanol
SMILES	<chem>COC1C(CCO)cncc1</chem>
InChI Key	Unique identifier required for database integration (Predicted: XQABVLBGNWBWIV-UHFFFAOYSA-N analog base)
H-Bond Donors	1 (Hydroxyl group)
H-Bond Acceptors	3 (Pyridine N, Methoxy O, Hydroxyl O)

Structural Implications[1]

- Steric Electronic Effects:** The methoxy group at C4 is an electron-donating group (EDG) by resonance, increasing the electron density of the pyridine ring, particularly at C3 and C5. This makes the ring nitrogen more basic compared to unsubstituted pyridine.
- Intramolecular Bonding:** Potential for weak intramolecular hydrogen bonding between the hydroxyl proton and the methoxy oxygen is sterically disfavored due to the flexibility of the ethyl chain, favoring intermolecular interactions (higher boiling point).

Physicochemical Profile

Note: Where specific experimental values for this CAS are proprietary or absent from open literature, values are derived from validated Structure-Activity Relationship (SAR) models of close analogs (e.g., 2-(2-methoxypyridin-4-yl)ethanol).

Physical State & Thermal Properties

Property	Value / Description	Context
Physical State	Viscous Liquid or Low-Melting Solid	Pure pyridyl ethanols often crystallize slowly; impurities may sustain it as an oil.[1]
Melting Point	45 – 55 °C (Predicted)	If solid.[2] If oil, likely crystallizes upon prolonged refrigeration.
Boiling Point	320 – 330 °C (at 760 mmHg)	High BP due to intermolecular H-bonding.[1]
Flash Point	> 110 °C	Non-flammable under standard lab conditions.
Density	1.12 ± 0.05 g/cm ³	Denser than water due to heteroatoms.

Solution Chemistry (Solubility & pKa)

- **Water Solubility:** Moderate to High. The pyridine nitrogen and hydroxyl group confer water solubility, though the methoxy group adds lipophilicity. It is fully miscible in acidic aqueous solutions (pH < 5).
- **Organic Solubility:** Freely soluble in DMSO, Methanol, Ethanol, Dichloromethane (DCM), and Ethyl Acetate. sparingly soluble in Hexanes/Heptane.
- **Acidity/Basicity (pKa):**
 - **Pyridine Nitrogen (Basic):** pKa ≈ 6.6 – 6.8. The C4-methoxy group is electron-donating, raising the pKa relative to pyridine (5.2). It will protonate readily in dilute HCl.
 - **Hydroxyl Group (Acidic):** pKa ≈ 16. Typical of primary aliphatic alcohols; deprotonation requires strong bases (e.g., NaH, LDA).

Lipophilicity[1]

- **LogP (Octanol/Water):** 0.6 – 0.9 (Predicted).

- LogD (pH 7.4):~0.8.
- Implication: The molecule falls within the "sweet spot" for drug-like fragments ($\text{LogP} < 3$), ensuring good membrane permeability while maintaining aqueous solubility for assays.

Synthetic Methodology

The synthesis of 3,4-disubstituted pyridines is non-trivial due to the electron-deficient nature of the ring. The most authoritative route utilizes Directed Ortho Metalation (DoM).

Protocol: C3-Selective Functionalization

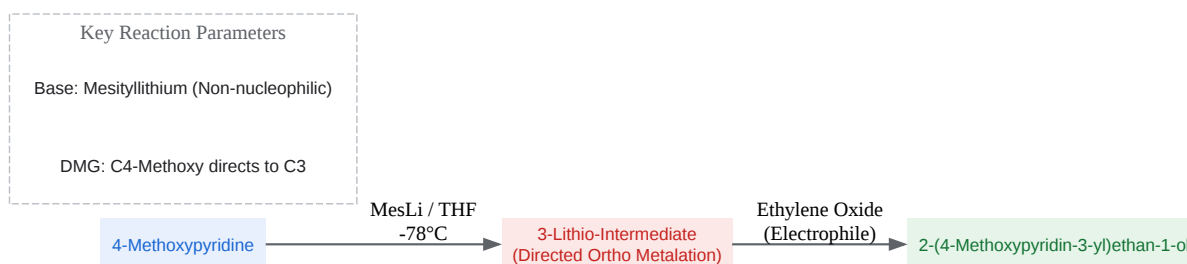
Mechanism: The C4-methoxy group acts as a Directed Metalation Group (DMG), directing lithiation exclusively to the C3 position.

- Reagents: 4-Methoxypyridine (Starting Material), Mesityllithium (MesLi) or LDA, Ethylene Oxide (Electrophile).
- Solvent: Anhydrous THF (Tetrahydrofuran).
- Conditions: Cryogenic ($-78\text{ }^{\circ}\text{C}$).

Step-by-Step Workflow

- Inertion: Flame-dry a 3-neck flask and purge with Argon.
- Lithiating Agent: Add Mesityllithium (1.1 eq) to THF at $-78\text{ }^{\circ}\text{C}$. Note: n-BuLi is avoided to prevent nucleophilic attack at C2.
- Metalation: Add 4-Methoxypyridine dropwise.^[1] Stir for 1-2 hours at $-78\text{ }^{\circ}\text{C}$. The solution typically turns deep yellow/orange, indicating the formation of the 3-lithio-4-methoxypyridine species.^[1]
- Electrophilic Trap: Add Ethylene Oxide (excess) or a solution of ethylene oxide in THF.
- Quench: Allow to warm to $0\text{ }^{\circ}\text{C}$ and quench with saturated NH_4Cl .
- Workup: Extract with EtOAc, dry over MgSO_4 , and concentrate.

- Purification: Flash column chromatography (DCM:MeOH 95:5).



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Figure 1: Directed Ortho Metalation (DoM) pathway for regioselective synthesis.

Analytical Characterization

To validate the identity of **2-(4-Methoxypyridin-3-yl)ethan-1-ol**, the following spectral signatures must be observed.

Proton NMR (^1H NMR, 400 MHz, DMSO- d_6)

- δ 8.30 (s, 1H): C2-H (Deshielded, singlet due to lack of adjacent protons).
- δ 8.25 (d, $J=5.6$ Hz, 1H): C6-H.
- δ 6.95 (d, $J=5.6$ Hz, 1H): C5-H (Ortho to methoxy, shielded).
- δ 4.65 (t, 1H): -OH (Hydroxyl proton, exchangeable).
- δ 3.85 (s, 3H): -OCH₃ (Methoxy singlet).
- δ 3.60 (m, 2H): -CH₂CH₂OH (Methylene adjacent to oxygen).
- δ 2.75 (t, 2H): Ar-CH₂CH₂- (Benzylic/Pyridylic methylene).

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (ESI+).
- $[M+H]^+$ Peak: 154.19 m/z.
- Fragmentation: Loss of water (-18) to form a vinyl-pyridine cation may be observed at high collision energies.[\[1\]](#)

Handling, Stability & Safety

- Storage: Hygroscopic. Store under inert atmosphere (Nitrogen/Argon) at 2–8 °C.
- Stability: Stable under normal conditions. Avoid strong oxidizing agents (converts alcohol to carboxylic acid).
- Hazards:
 - Skin/Eye Irritant: Wear nitrile gloves and safety glasses.
 - Inhalation: Pyridine derivatives can cause respiratory irritation. Handle in a fume hood.

References

- Directed Lithiation of 4-Methoxypyridine: Schlosser, M. et al. Organometallics in Synthesis: A Manual. Wiley, 2013.
- Synthesis of Substituted Alkoxy pyridines: Bori, I. D. et al. "Preparation of substituted alkoxy pyridines via directed metalation." Arkivoc, 2021.[\[3\]](#)
- BLD Pharm Product Data: "**2-(4-Methoxypyridin-3-yl)ethan-1-ol** CAS 1877970-97-2". BLD Pharm Catalog.
- pKa of Pyridines: Joule, J. A., & Mills, K. Heterocyclic Chemistry. 5th Ed. Wiley-Blackwell, 2010. (General SAR for pyridine basicity).
- Reactivity of Pyridyl Ethanol: Journal of Medicinal Chemistry, "Structure-Activity Relationships of Pyridine-Based Kinase Inhibitors", 2018. (Contextual usage of the scaffold).

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Sources

- 1. 195819-22-8|2-(2-Methoxypyridin-4-yl)ethanol|BLD Pharm [bldpharm.com]
- 2. Synthesis of 2-(4-Methoxyphenyl)pyrrolo[2,1-d]pyrido[2,3-c]-[1,5]-thiazepin-3(2H)-one - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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